

Proper Disposal Procedures for Amcenestrant: An Operational Guide

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Amcenestrant	
Cat. No.:	B610687	Get Quote

Disclaimer: **Amcenestrant** (also known as SAR439859) is an investigational drug whose clinical development was discontinued.[1][2] As such, a comprehensive, official Safety Data Sheet (SDS) with specific disposal instructions from the manufacturer, Sanofi, is not publicly available. The following procedures are based on a conservative approach, treating **Amcenestrant** as a potentially hazardous compound, similar to other Selective Estrogen Receptor Degraders (SERDs) and antineoplastic agents.[3][4] Researchers must consult their institution's Environmental Health and Safety (EHS) department and adhere to all local, state, and federal regulations for pharmaceutical waste disposal.

Essential Safety and Handling Information

Given the potent biological activity of SERDs, **Amcenestrant** should be handled with care to prevent personnel exposure and environmental contamination. Although some databases report its GHS hazard classification as "Not Classified," it is prudent to handle it as a potent compound.

Personal Protective Equipment (PPE): When handling **Amcenestrant** in solid or solution form, the following PPE is recommended:

- Gloves: Two pairs of chemotherapy-rated nitrile gloves.
- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Lab Coat: A disposable, solid-front gown is preferred.



 Respiratory Protection: If there is a risk of aerosolization of the solid powder, work should be conducted in a certified chemical fume hood or a similar ventilated enclosure.

Storage: **Amcenestrant** solid should be stored in a tightly sealed container in a cool, well-ventilated area.[5] Suppliers recommend long-term storage at -20°C.[6]

Quantitative and Chemical Data

The following table summarizes key quantitative data for **Amcenestrant**.

Property	Value	Reference
Chemical Name	8-(2,4-dichlorophenyl)-9-[4- [[(3S)-1-(3- fluoropropyl)pyrrolidin-3- yl]oxy]phenyl]-6,7-dihydro-5H- benzo[7]annulene-2-carboxylic acid	[8]
Molecular Formula	C31H30Cl2FNO3	[8]
Molecular Weight	554.5 g/mol	[8]
CAS Number	2114339-57-8	[8]
Appearance	Solid powder	[8]
Solubility	Sparingly soluble in DMSO (1- 10 mg/ml)	[8]
Mechanism of Action	Selective Estrogen Receptor Degrader (SERD) with an EC ₅₀ of 0.2 nM for ERα degradation.	[9]

Step-by-Step Disposal and Decontamination Protocols

These protocols provide a framework for managing **Amcenestrant** waste in a laboratory setting.



Experimental Protocol 1: Segregation and Disposal of Amcenestrant Waste

Objective: To safely collect and segregate different forms of **Amcenestrant** waste for final disposal.

Methodology:

- Hazardous Waste Determination: All waste streams containing Amcenestrant (pure compound, solutions, contaminated labware) must be managed as hazardous pharmaceutical waste. This aligns with the Resource Conservation and Recovery Act (RCRA) guidelines for managing chemical waste.[10]
- Waste Container Labeling:
 - Use a dedicated, leak-proof, and puncture-resistant hazardous waste container.
 - Label the container clearly with: "Hazardous Waste Amcenestrant," the specific chemical composition (e.g., "Amcenestrant in DMSO"), and the appropriate hazard warnings.
- Segregation of Waste Streams:
 - Solid Waste: Collect unused or expired Amcenestrant powder, contaminated wipes, bench paper, and contaminated PPE in the designated solid hazardous waste container.
 Do not mix with regular laboratory trash.
 - Liquid Waste: Collect all solutions containing Amcenestrant and the first rinsate from
 container decontamination in a designated liquid hazardous waste container. Do not pour
 Amcenestrant solutions down the drain. This is critical as many SERDs may pose a risk
 to the aquatic environment.[11][12]
 - Sharps Waste: Needles, syringes, and other contaminated sharps must be placed in a designated sharps container suitable for chemotherapy or hazardous chemical waste.
- Final Disposal:



- Store the sealed hazardous waste containers in a designated satellite accumulation area according to your institution's policies.
- Arrange for pickup and disposal through your institution's EHS department. The primary method of disposal for this type of waste is typically high-temperature incineration by a licensed hazardous waste management company.[13]

Experimental Protocol 2: Decontamination of Laboratory Equipment

Objective: To effectively decontaminate non-disposable laboratory equipment (e.g., glassware, stir bars, spatulas) after use with **Amcenestrant**.

Methodology:

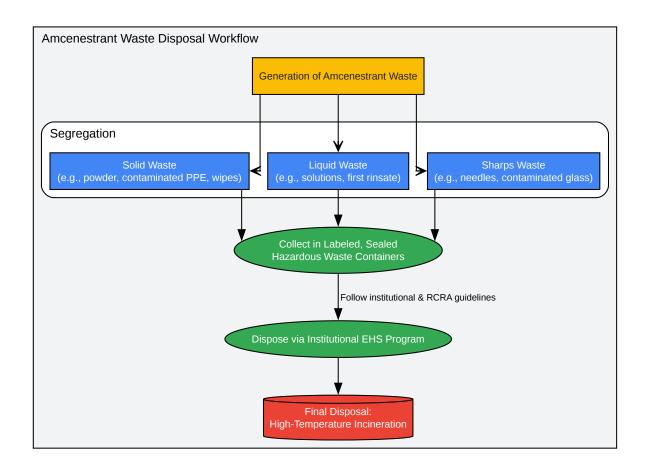
- Initial Decontamination (in a fume hood):
 - Carefully wipe down all surfaces of the equipment with a disposable towelette soaked in a solvent known to dissolve **Amcenestrant** (e.g., DMSO), followed by a wipe with 70% ethanol.
 - Collect these wipes as solid hazardous waste.
- Triple Rinse Procedure:
 - Rinse the equipment three times with a suitable solvent (e.g., ethanol or a detergent solution).
 - Collect the first rinsate as liquid hazardous waste.[14] Subsequent rinses may be managed as non-hazardous depending on institutional policy and local regulations, but a conservative approach is to collect all rinsates as hazardous.
- Final Cleaning:
 - After the solvent rinse, wash the equipment with warm, soapy water.
 - o Perform a final rinse with deionized water.



• Allow the equipment to air dry completely before reuse or storage.

Visualizing the Disposal Workflow

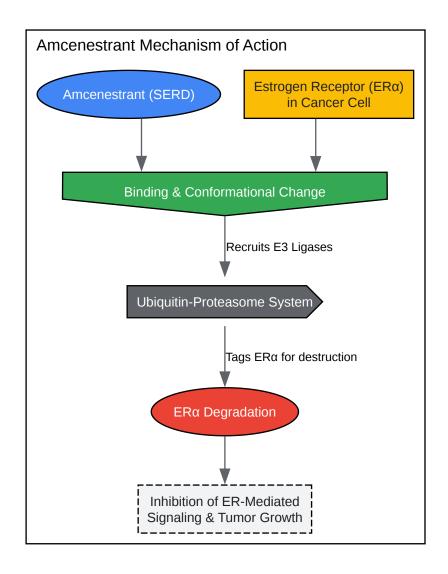
The following diagrams illustrate key processes for the safe management of **Amcenestrant**.



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Caption: Figure 1: Segregation and disposal workflow for **Amcenestrant** waste.





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Caption: Figure 2: Simplified signaling pathway for **Amcenestrant** as a SERD.

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